

# An In-depth Technical Guide to Leachianol G: Discovery, Properties, and Therapeutic Potential

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## Compound of Interest

Compound Name: *Leachianol G*

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This technical guide provides a comprehensive overview of **Leachianol G**, a resveratrol dimer with potential therapeutic applications. The document covers its discovery, historical context, experimental protocols for its isolation, and available data on its biological activities.

## Discovery and Historical Context

**Leachianol G**, a complex stilbenoid, was first identified as a natural product isolated from the stalks of grapevine (*Vitis vinifera*)[1][2][3]. Its discovery is part of the broader scientific interest in resveratrol and its oligomers, which are known for their diverse biological activities[1][2][4]. The initial isolation and characterization of **Leachianol G** were reported in studies focused on identifying novel stilbenoids from grapevine by-products, highlighting the potential of viticultural waste as a source of valuable bioactive compounds[1][3]. **Leachianol G** is structurally a dimer of resveratrol[3].

## Physicochemical Properties

A summary of the key physicochemical properties of **Leachianol G** is presented in Table 1.

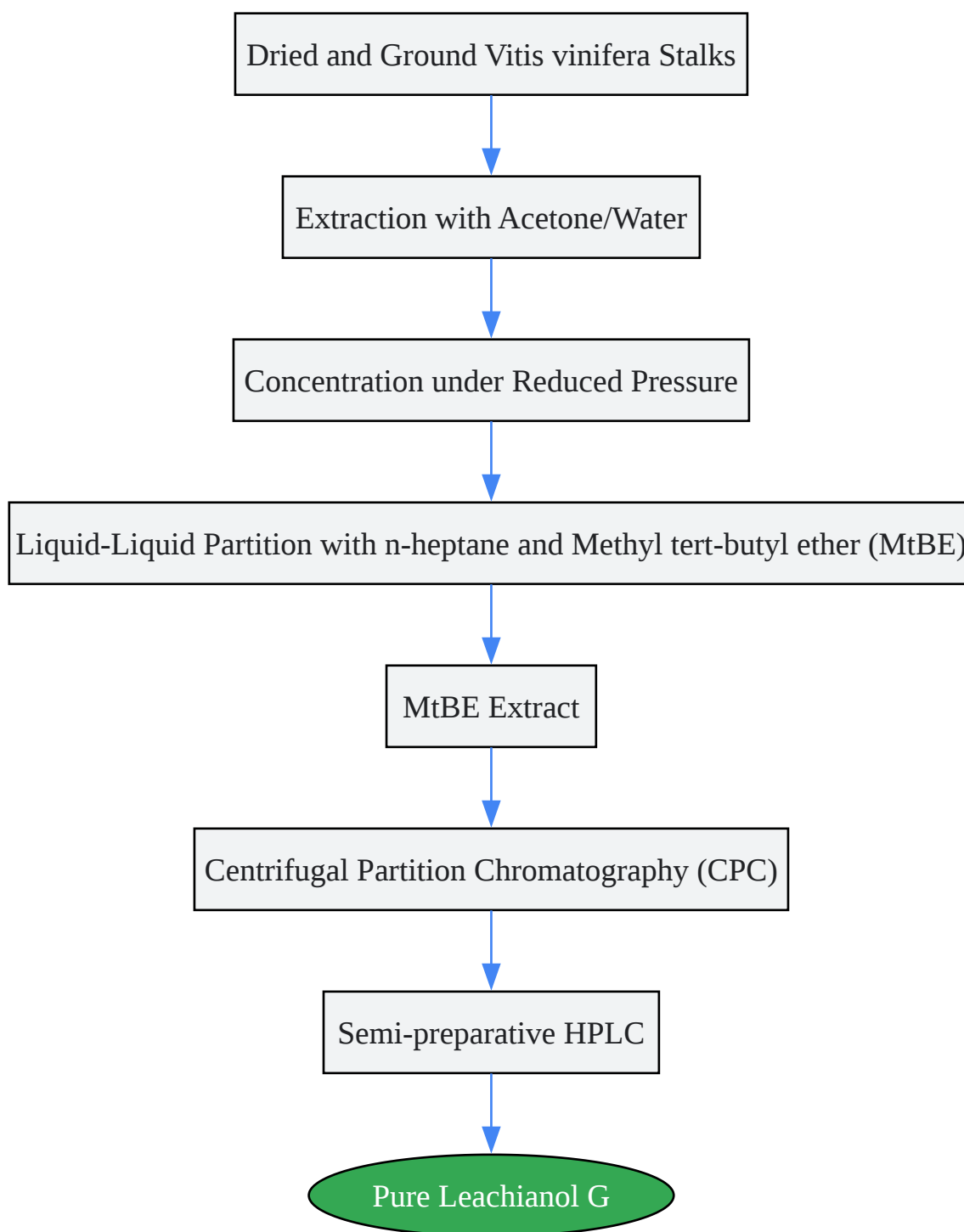
Property	Value	Reference
Chemical Formula	C <sub>28</sub> H <sub>24</sub> O <sub>7</sub>	[1]
Molecular Weight	472.5 g/mol	[1]
CAS Number	164204-62-0	[1]
IUPAC Name	(1R,2S,3R)-3-(3,5-dihydroxyphenyl)-1-[(R)-hydroxy(4-hydroxyphenyl)methyl]-2-(4-hydroxyphenyl)-2,3-dihydro-1H-indene-4,6-diol	[1]
Type of Compound	Resveratrol Dimer (Stilbenoid)	[3]

Table 1: Physicochemical Properties of **Leachianol G**. This table summarizes the fundamental chemical and physical characteristics of the **Leachianol G** molecule.

## Experimental Protocols

The isolation and characterization of **Leachianol G** have been described in the scientific literature. The following sections detail the methodologies employed.

The general workflow for the extraction and isolation of **Leachianol G** from *Vitis vinifera* stalks is depicted in the following diagram.



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Figure 1: Experimental Workflow for **Leachianol G** Isolation. This diagram illustrates the key steps involved in the extraction and purification of **Leachianol G** from grapevine stalks[3].

A detailed protocol for the isolation of **Leachianol G** is as follows:

- Extraction: Dried and ground stalks of *Vitis vinifera* are extracted with a mixture of acetone and water[3].
- Concentration: The resulting aqueous acetone solution is concentrated under reduced pressure to remove the organic solvent[3].
- Liquid-Liquid Partitioning: The remaining aqueous phase is subjected to successive extractions with n-heptane followed by methyl tert-butyl ether (MtBE) to separate compounds based on polarity[3]. The MtBE extract, containing the stilbenoids, is then concentrated and lyophilized[3].
- Centrifugal Partition Chromatography (CPC): The crude stilbenoid extract is fractionated using CPC[1][3].
- Semi-preparative High-Performance Liquid Chromatography (HPLC): Fractions containing **Leachianol G** are further purified by semi-preparative HPLC to yield the pure compound[3].

The structure of **Leachianol G** was determined using a combination of spectroscopic techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: 1D ( $^1\text{H}$  and  $^{13}\text{C}$ ) and 2D (COSY, HSQC, HMBC) NMR experiments were used to determine the connectivity of atoms and the stereochemistry of the molecule. The NMR data for **Leachianol G** has been published, providing a reference for its identification[3][5].
- Mass Spectrometry (MS): High-resolution electrospray ionization mass spectrometry (HRESI-MS) was used to determine the exact mass and elemental composition of the molecule[5].

## Biological Activities and Mechanism of Action

While research on **Leachianol G** is still in its early stages, initial studies and the known activities of related resveratrol dimers suggest its potential in several therapeutic areas.

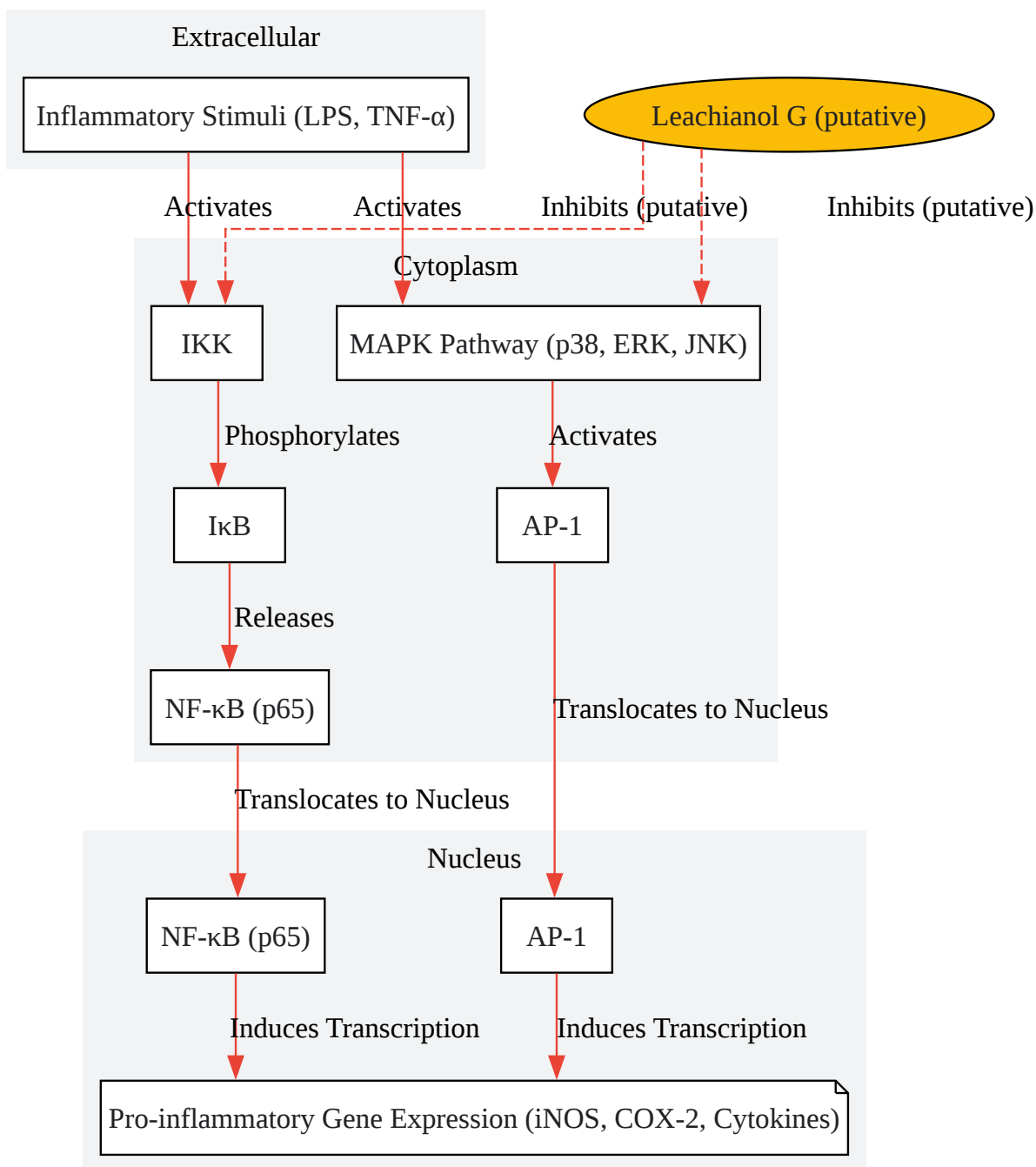
**Leachianol G** has been shown to inhibit the activity of HIV-1 integrase, a key enzyme in the replication of the human immunodeficiency virus[3]. This suggests a potential role for **Leachianol G** in the development of new antiretroviral therapies.

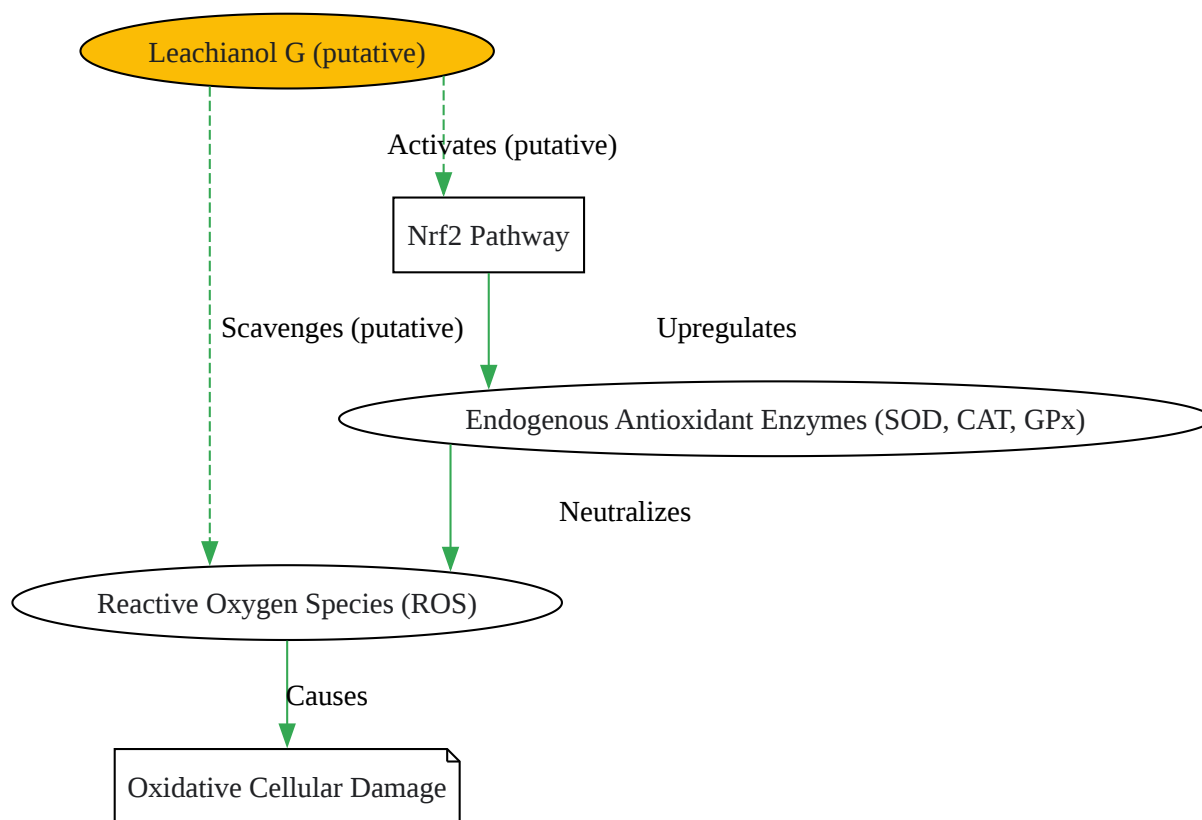
Biological Activity	Assay System	Result	Reference
Anti-HIV-1 Integrase	In vitro assay	>50% inhibition at 25 $\mu$ M	[3]

Table 2: Antiviral Activity of **Leachianol G**. This table presents the available quantitative data on the anti-HIV-1 integrase activity of **Leachianol G**.

Direct experimental data on the anti-inflammatory and antioxidant properties of **Leachianol G** are not yet available. However, based on the well-documented activities of its parent compound, resveratrol, and other resveratrol oligomers, it is highly probable that **Leachianol G** possesses similar properties[2][4].

Resveratrol and its dimers are known to exert anti-inflammatory effects by modulating key signaling pathways, primarily the Nuclear Factor-kappa B (NF- $\kappa$ B) and Mitogen-Activated Protein Kinase (MAPK) pathways[6][7].





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